

The Strategic Intermediate: A Technical Guide to 4,16-Dibromo[2.2]paracyclophane

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Compound of Interest

Compound Name: 4,16-Dibromo[2.2]paracyclophane

Cat. No.: B2971550

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CAS Number: 96392-77-7 Molecular Formula: C₁₆H₁₄Br₂ Molecular Weight: 366.09 g/mol

This technical guide provides a comprehensive overview of **4,16-Dibromo[2.2]paracyclophane**, a key synthetic intermediate in the realm of materials science and organic chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into the synthesis, properties, and diverse applications of this unique pseudo-para disubstituted [2.2]paracyclophane, emphasizing the strategic importance of its bromine functionalities and inherent planar chirality.

Introduction: The Architectural Allure of [2.2]Paracyclophanes

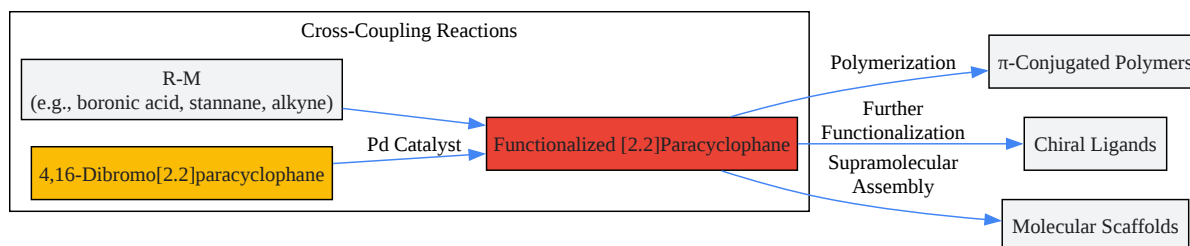
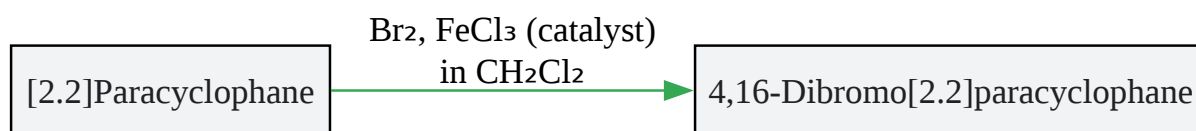
[2.2]Paracyclophane is a fascinating molecule characterized by two benzene rings held in a face-to-face arrangement by two ethylene bridges.^{[1][2]} This constrained geometry induces significant ring strain and transannular electronic interactions, bestowing upon the paracyclophane core unique physical and chemical properties.^[3] The introduction of substituents onto the aromatic decks, such as in **4,16-Dibromo[2.2]paracyclophane**, not only modulates these properties but also provides reactive handles for the construction of more complex molecular architectures.^{[4][5]} The pseudo-para substitution pattern of the bromine atoms in the 4 and 16 positions makes this isomer a valuable building block for linear, rigid structures.^{[6][7]}

Synthesis of 4,16-Dibromo[2.2]paracyclophane: A Guided Protocol

The primary route to **4,16-Dibromo[2.2]paracyclophane** is through the electrophilic bromination of the parent [2.2]paracyclophane. The pseudo-para isomer is often the major product of this reaction due to steric and electronic factors.[8]

Reaction Principle

The synthesis involves the direct bromination of [2.2]paracyclophane using a suitable brominating agent, typically in a chlorinated solvent. The reaction proceeds via electrophilic aromatic substitution, where the bromine atoms are sequentially added to the para-positions of the two aromatic rings.



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References

- 1. researchgate.net [researchgate.net]
- 2. 4,16-Dibromo[2.2]paracyclophane | lookchem [lookchem.com]
- 3. mdpi.com [mdpi.com]
- 4. CAS 96392-77-7: 4,16-Dibromo[2.2]paracyclophane [cymitquimica.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis and characterization of rigid [2.2]paracyclophane–porphyrin conjugates as scaffolds for fixed-distance bimetallic complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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